

Application Notes: TX-1123 for Studying Src Kinase Inhibition

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Compound of Interest

Compound Name: TX-1123

Cat. No.: B1202124

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Introduction

TX-1123 is a potent inhibitor of protein tyrosine kinases (PTKs), with significant activity against Src kinase.[1][2][3] As a member of the Src family of non-receptor tyrosine kinases, Src plays a critical role in regulating a multitude of cellular processes, including proliferation, survival, migration, and angiogenesis.[4][5][6][7] Dysregulation of Src kinase activity is frequently observed in various human cancers, making it a key target for therapeutic intervention.[7][8] **TX-1123**, a 2-hydroxyarylidene-4-cyclopentene-1,3-dione derivative, has demonstrated anti-tumor properties and offers a valuable tool for researchers studying Src-mediated signaling pathways and for professionals in drug development.[2][3] Notably, **TX-1123** exhibits low mitochondrial toxicity, suggesting a favorable safety profile for a potential therapeutic candidate.[1][3]

Mechanism of Action

TX-1123 functions as an ATP-competitive inhibitor, binding to the ATP-binding pocket of the Src kinase domain.[8] This action prevents the transfer of a phosphate group from ATP to tyrosine residues on substrate proteins, thereby blocking downstream signaling cascades that promote cell proliferation and survival, such as the Ras-ERK and PI3K-Akt pathways.[8]

Quantitative Data Summary

The inhibitory activity of **TX-1123** against various kinases and its anti-proliferative effects on different cell lines are summarized below.

Table 1: Kinase Inhibitory Activity of **TX-1123**

Target Kinase	IC50 (μM)
Src-K	2.2
eEF2-K	3.2
PKA	9.6
PKC	320
EGFR-K	320

Data sourced from in vitro kinase assays performed in NIH3T3 cells.[\[1\]](#)

Table 2: Anti-proliferative Activity of **TX-1123**

Cell Line	IC50 (μM) after 48h treatment
HepG2	3.66
HCT116	39
Rat Hepatocytes	57

Data sourced from cell viability assays.[\[1\]](#)

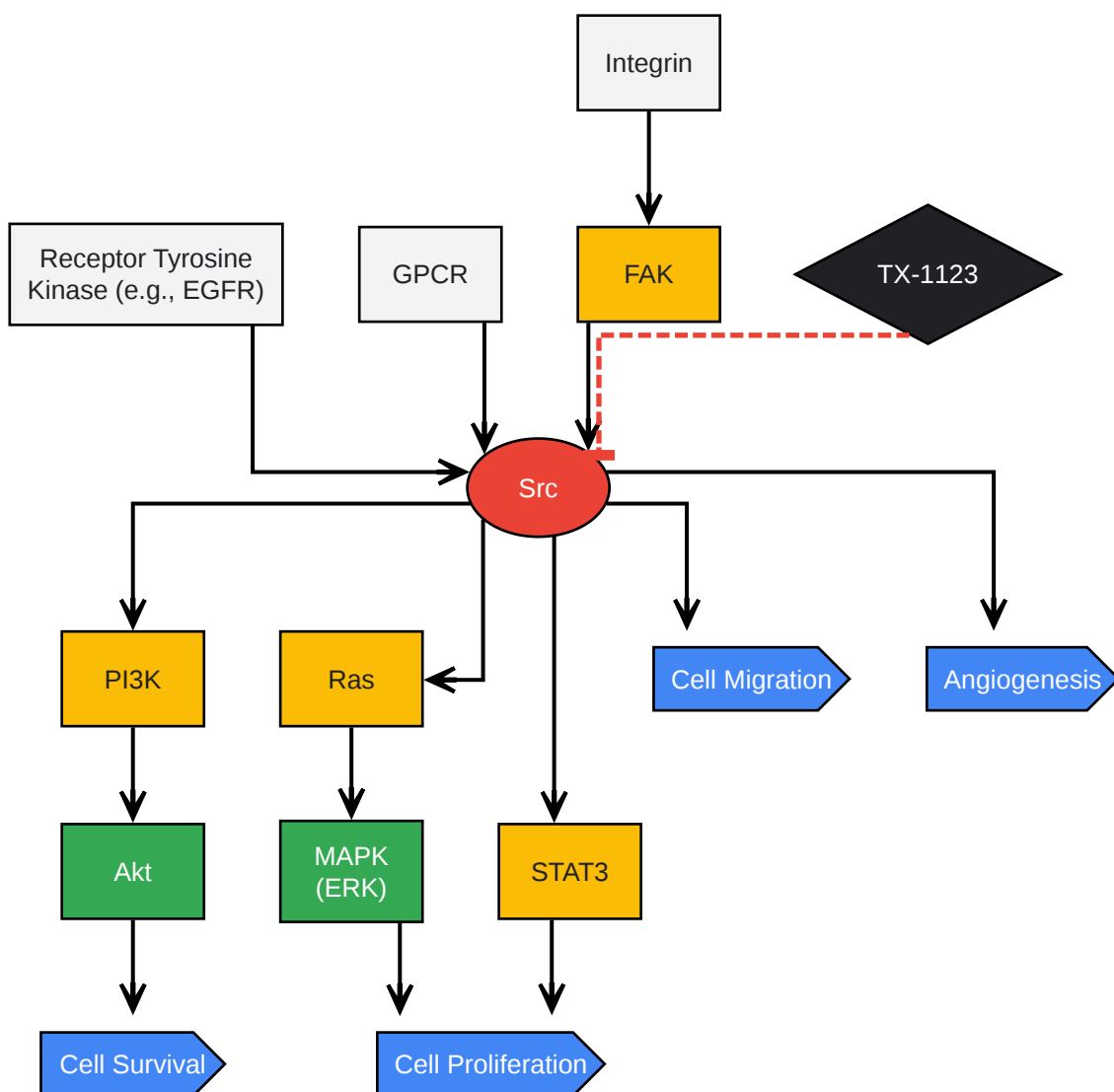
Table 3: Cyclooxygenase (COX) Inhibitory Activity of **TX-1123**

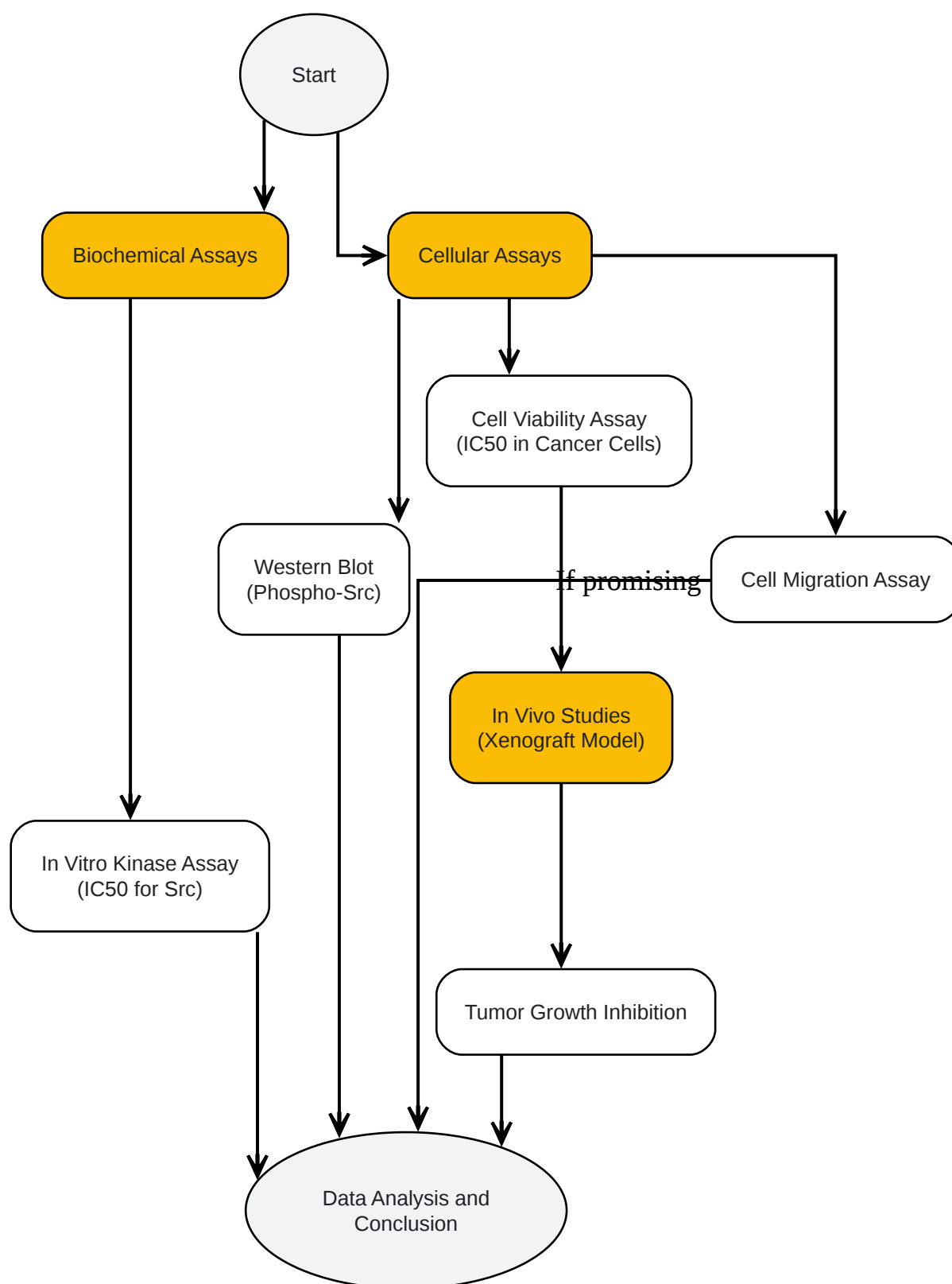
Target	IC50 (μM)
COX-1	15.7
COX-2	1.16

Data sourced from in vitro enzyme assays.[\[1\]](#)

Signaling Pathway and Experimental Workflow Diagrams

To visually represent the mechanism and experimental evaluation of **TX-1123**, the following diagrams have been generated using Graphviz.





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